

# Plutonium tetrafluoride CAS number and identifiers

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## Compound of Interest

Compound Name: *Plutonium tetrafluoride*

Cat. No.: *B083308*

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## Plutonium Tetrafluoride: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Plutonium Tetrafluoride** ( $\text{PuF}_4$ ), a key compound in the nuclear industry. The document details its chemical and physical properties, synthesis, and analytical characterization. It is intended for researchers and scientists who require a comprehensive understanding of this material.

## Core Identifiers and Properties

**Plutonium tetrafluoride** is a crystalline solid, typically appearing as a red-brown powder, though its color can vary based on purity, grain size, and moisture content.<sup>[1][2]</sup> It is a crucial intermediate in the production of plutonium metal.<sup>[2][3]</sup>

## Chemical and Physical Data

A summary of the key identifiers and physicochemical properties of **plutonium tetrafluoride** is presented in the tables below.

| Identifier          | Value                           | Reference |
|---------------------|---------------------------------|-----------|
| CAS Number          | 13709-56-3                      | [1][2][4] |
| Molecular Formula   | PuF <sub>4</sub>                | [1][2][5] |
| Molecular Weight    | 320.06 g/mol                    | [1][2]    |
| IUPAC Name          | Plutonium(IV) fluoride          | [2]       |
| Synonyms            | tetrafluoroplutonium            | [4]       |
| InChI               | InChI=1S/4FH.Pu/h4*1H;/q;+4/p-4 | [1][4]    |
| InChIKey            | USCBBUFEEOOSGAJ-UHFFFAOYSA-J    | [4]       |
| SMILES              | F--INVALID-LINK--(F)F           | [1][4]    |
| PubChem CID         | 139558                          | [4]       |
| DSSTox Substance ID | DTXSID90160061                  | [4][5]    |

| Property          | Value                       | Reference |
|-------------------|-----------------------------|-----------|
| Appearance        | Red-brown crystalline solid | [1][6]    |
| Density           | 7.1 g/cm <sup>3</sup>       | [2]       |
| Melting Point     | 1037 °C                     | [1][6]    |
| Crystal Structure | Monoclinic, mS60            | [2]       |
| Space Group       | C12/c1, No. 15              | [2]       |

## Experimental Protocols

### Synthesis of Plutonium Tetrafluoride

**Plutonium tetrafluoride** can be synthesized through various methods. The most common industrial method involves the hydrofluorination of plutonium dioxide or plutonium(III) fluoride.

## Method 1: Hydrofluorination of Plutonium Dioxide or Plutonium(III) Fluoride[2]

This process involves the reaction of either plutonium dioxide ( $\text{PuO}_2$ ) or plutonium(III) fluoride ( $\text{PuF}_3$ ) with hydrofluoric acid (HF) in the presence of oxygen ( $\text{O}_2$ ) at elevated temperatures.

- Reaction:
  - $\text{PuO}_2 + \text{O}_2 + 4\text{HF} \rightarrow \text{PuF}_4 + \text{O}_2 + 2\text{H}_2\text{O}$
  - $4\text{PuF}_3 + \text{O}_2 + 4\text{HF} \rightarrow 4\text{PuF}_4 + 2\text{H}_2\text{O}$
- Temperature: 450 to 600 °C
- Key Consideration: The oxygen stream is crucial to prevent the reduction of the product by any hydrogen gas that may be present as an impurity in the hydrofluoric acid.[2]

## Method 2: Precipitation from Aqueous Solution[7]

Crystalline **plutonium tetrafluoride** can also be precipitated from an aqueous mineral acid solution of a plutonium(IV) salt using fluosilicic acid.

- Precipitating Agent: Fluosilicic acid ( $\text{H}_2\text{SiF}_6$ )
- Acid Concentration: Up to 1.6 N mineral acid
- Temperature: Preferably room temperature
- Post-Precipitation Step: Hydrogen fluoride may be added after precipitation to convert any plutonium fluosilicate to the tetrafluoride.[7]

## Method 3: Decomposition of Plutonium(IV) Ammonium Fluoride

An alternative route involves the formation of a plutonium(IV) ammonium fluoride intermediate, which is then decomposed to **plutonium tetrafluoride**.

- Reaction: An exothermic reaction occurs between low-temperature plutonium dioxide and ammonium bifluoride at 50 to 250 °C to form pink plutonium(IV) ammonium fluoride.

- Decomposition: The intermediate compound is decomposed at 300 °C.
- Dehydration: The resulting **plutonium tetrafluoride** is dehydrated at 500 °C.

## Analytical Characterization

### Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC)

Thermal analysis of aged **plutonium tetrafluoride** reveals a series of transformations upon heating.<sup>[1][6]</sup>

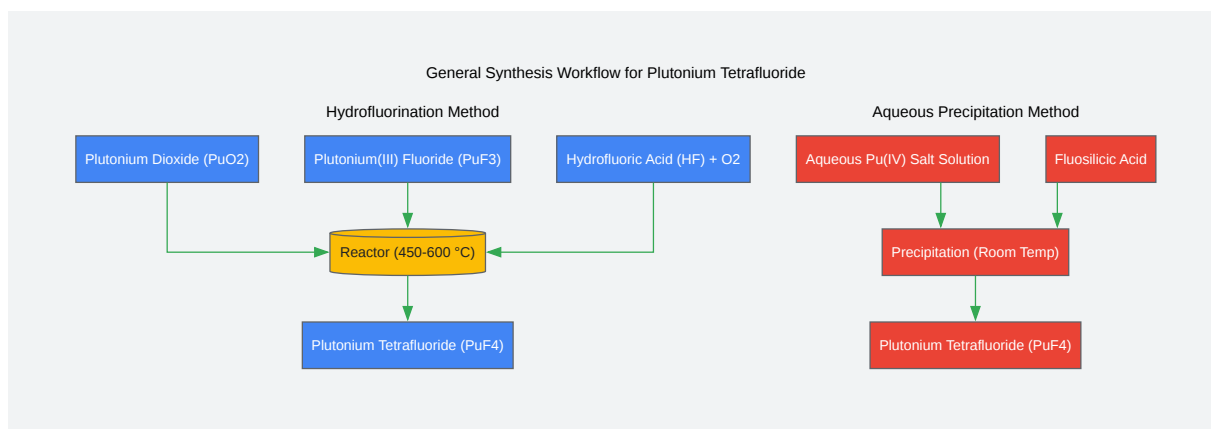
- Dehydration: Occurs between approximately 90 °C and 300 °C.<sup>[1][6]</sup>
- Annealing of Radiation Damage: Exothermic annealing of alpha-particle radiation damage is observed in two distinct temperature ranges: 350-355 °C and 555-558 °C.<sup>[1]</sup>
- High-Temperature Reaction: Above 700 °C, PuF<sub>4</sub> can react with plutonium dioxide (PuO<sub>2</sub>), leading to the release of oxygen and a corresponding loss of mass.<sup>[1]</sup>

### X-ray Diffraction (XRD)

XRD is a primary technique for identifying the crystal structure and phase purity of **plutonium tetrafluoride**. In aged samples, XRD patterns have shown the presence of PuF<sub>4</sub>, PuO<sub>2</sub>, and a hydrated form, PuF<sub>4</sub>·1.6H<sub>2</sub>O.<sup>[1][6]</sup> Broadening of the diffraction peaks in aged samples suggests potential damage to the crystal lattice from alpha-particle radiation over time.<sup>[1]</sup>

## Visualized Workflows and Relationships

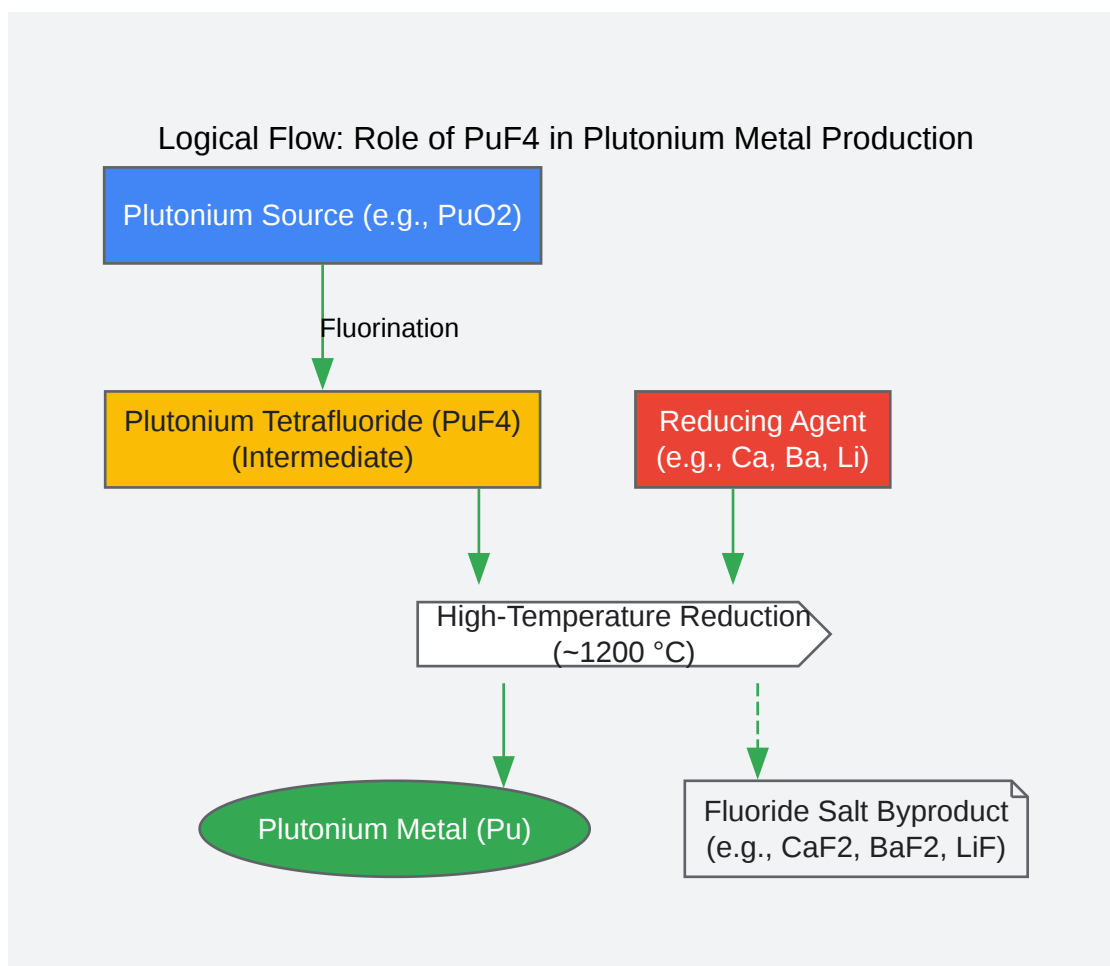
### Synthesis Workflow



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Caption: Synthesis pathways for **Plutonium Tetrafluoride**.

## Role in Plutonium Metal Production



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Caption: Role of PuF<sub>4</sub> as an intermediate in producing Plutonium metal.

## Biological Interaction and Toxicology

The concept of "signaling pathways," as it is understood in pharmacology and molecular biology, does not directly apply to inorganic compounds like **plutonium tetrafluoride**. Such pathways involve complex interactions with cellular receptors, enzymes, and second messengers to elicit a specific biological response.

The toxicity of plutonium and its compounds, including **plutonium tetrafluoride**, is primarily due to its radioactivity.[8] When inhaled, plutonium particles can lodge in the lungs, where the emission of alpha particles can kill cells, leading to lung scarring, disease, and an increased risk of cancer.[8] If it enters the bloodstream, plutonium can concentrate in the bones, liver, and spleen, exposing these organs to alpha radiation.[8] The health effects are a result of radiation-

induced cellular damage rather than interference with specific biological signaling cascades. The primary concern for those working with plutonium compounds is radiological protection to prevent internal deposition.

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